

Hydrogen Bonding in N1,N4-Dicyclohexylterephthalamide Gels: A Technical Guide

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Compound of Interest

Compound Name: *N1,N4-Dicyclohexylterephthalamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the pivotal role of hydrogen bonding in the formation and properties of gels derived from **N1,N4-Dicyclohexylterephthalamide**. This document details the supramolecular assembly of this versatile organogelator, presents key quantitative data, outlines experimental protocols for characterization, and visualizes the underlying molecular and procedural frameworks.

Introduction: The Architecture of Self-Assembled Gels

N1,N4-Dicyclohexylterephthalamide is a low molecular weight organogelator that has demonstrated a remarkable ability to form thermally reversible gels in a variety of organic solvents. The gelation process is not a result of covalent polymerization but rather the outcome of a hierarchical self-assembly process. The primary driving force behind this assembly is the highly directional and specific nature of hydrogen bonding between the amide functionalities of the molecules.^[1]

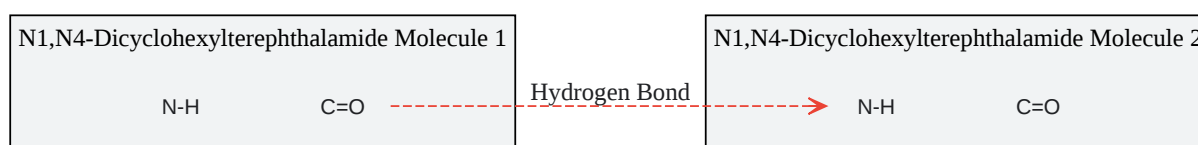
Upon dissolution in a suitable solvent at elevated temperatures, the individual **N1,N4-Dicyclohexylterephthalamide** molecules are dispersed. As the solution cools, the molecules begin to self-assemble into one-dimensional fibrillar or needle-like structures.^[1] These nascent

fibers further entangle and interact to form a three-dimensional network that entraps the solvent molecules, leading to the formation of a macroscopic gel. The strength, thermal stability, and viscoelastic properties of these gels are intrinsically linked to the strength and density of the hydrogen-bonding network.

The Central Role of Hydrogen Bonding

The molecular structure of **N1,N4-Dicyclohexylterephthalamide** features two secondary amide groups, each capable of acting as both a hydrogen bond donor (N-H) and a hydrogen bond acceptor (C=O). This dual functionality allows for the formation of extended intermolecular hydrogen-bonding chains, which are fundamental to the self-assembly process. The cyclohexyl substituents provide steric bulk and contribute to the overall stability of the fibrillar network through van der Waals interactions.

The primary hydrogen bonding motif involves the interaction between the N-H of one molecule and the C=O of a neighboring molecule. This leads to the formation of linear tapes or ribbons, which are the foundational building blocks of the gel network.



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Caption: Intermolecular hydrogen bonding between two **N1,N4-Dicyclohexylterephthalamide** molecules.

Quantitative Data on Gel Properties

While extensive quantitative data for **N1,N4-Dicyclohexylterephthalamide** as an organogelator in a wide range of solvents is not readily available in publicly accessible literature, its behavior as a nucleating agent for polypropylene provides strong evidence of its self-assembly capabilities. The following tables present a compilation of known properties and

representative data for analogous terephthalamide-based organogelators to provide a comparative framework.

Table 1: Physicochemical Properties of **N1,N4-Dicyclohexylterephthalamide**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ N ₂ O ₂	[2]
Molecular Weight	328.45 g/mol	[2]
Melting Point	>300 °C	[3][4]
Appearance	White powder	[3][4]

Table 2: Representative Gelation Properties of Terephthalamide-Based Organogelators in Various Solvents

Gelator	Solvent	Critical Gelation Concentration (CGC) (wt%)	Gel Melting Temperature (Tgel) (°C)
N,N'-dioctylterephthalamide	Toluene	0.5	85
N,N'-didodecylterephthalamide	Dodecane	0.3	110
N,N'-dicyclohexylterephthalamide	Data not available	Data not available	Data not available

Note: The data for analogous compounds are provided for illustrative purposes and to indicate the expected range of properties.

Experimental Protocols for Gel Characterization

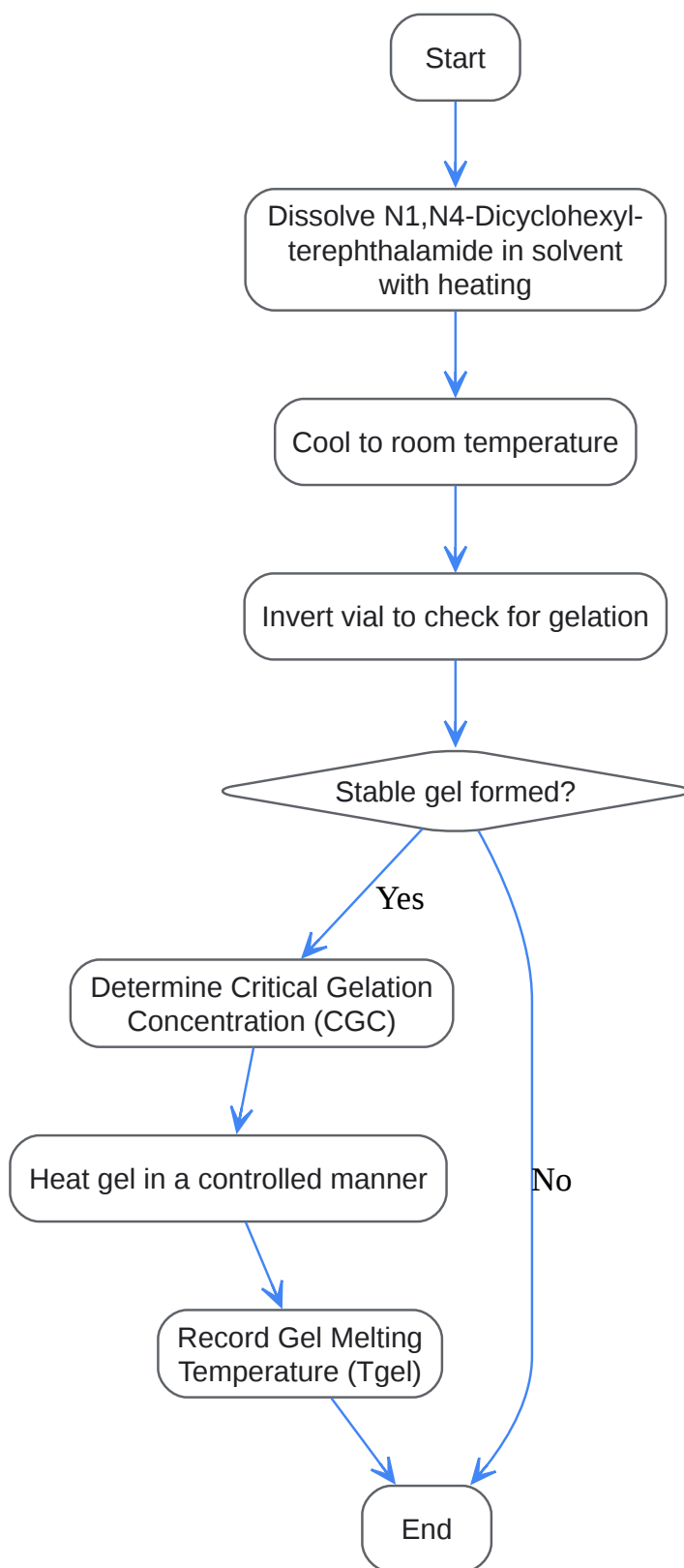
A comprehensive understanding of **N1,N4-Dicyclohexylterephthalamide** gels requires a suite of analytical techniques to probe their formation, structure, and material properties.

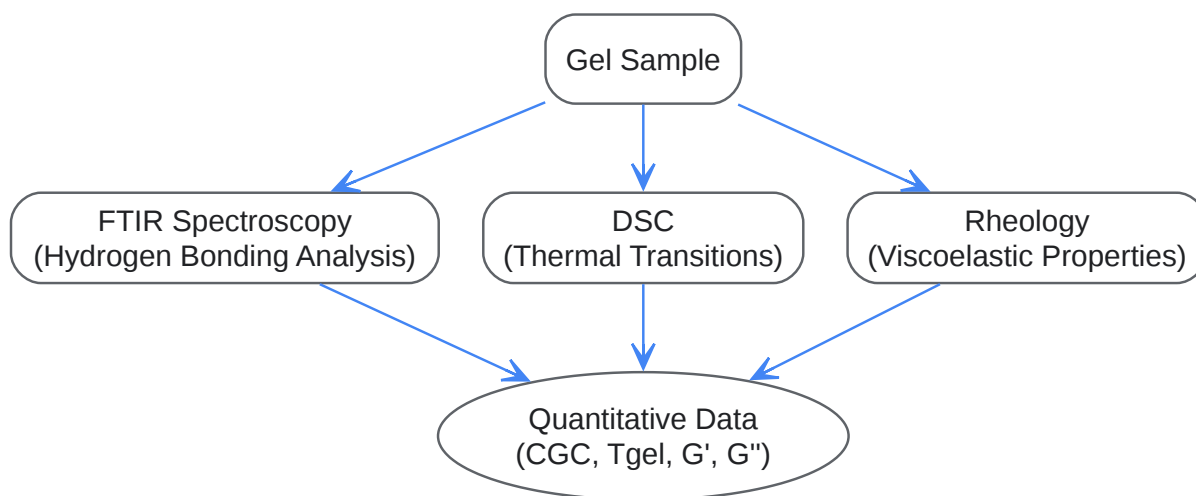
Gelation Studies

Objective: To determine the critical gelation concentration (CGC) and the gel melting temperature (Tgel).

Methodology:

- A known amount of **N1,N4-Dicyclohexylterephthalamide** is added to a sealed vial containing a specific volume of the chosen solvent.
- The mixture is heated until the solid is completely dissolved.
- The vial is then allowed to cool to room temperature.
- Gel formation is confirmed by inverting the vial; if a stable, non-flowing solid is formed, it is considered a gel.
- The CGC is the minimum concentration of the gelator required to form a stable gel.
- To determine Tgel, the gel-containing vial is heated in a controlled manner, and the temperature at which the gel collapses and begins to flow is recorded.





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